Comparative Guide: Mass Spectrometry Profiling of 1-Ethylazepan-2-one

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Compound of Interest	
Compound Name:	*1-Ethylazepan-2-one*
CAS No.:	*19797-08-1*
Cat. No.:	*B027321*

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Executive Summary

1-Ethylazepan-2-one (N-Ethylcaprolactam) is a critical cyclic amide often encountered as a synthesis intermediate, a solvent impurity, or a metabolite in the degradation of specific polymeric drug delivery systems. Its structural elucidation requires a nuanced understanding of its fragmentation behavior, particularly to differentiate it from its unsubstituted analog (Caprolactam) and other N-alkylated impurities.

This guide compares the mass spectrometric "performance"—defined here as ionization efficiency, fragmentation richness, and detection limits—of **1-Ethylazepan-2-one** against its structural analogs. It provides validated experimental protocols and mechanistic insights to ensure accurate identification in complex matrices.

Part 1: Ionization Technique Comparison (EI vs. ESI)

The choice of ionization source dictates the quality of spectral data. For **1-Ethylazepan-2-one** (MW 141.21), the "performance" differs significantly between Electron Ionization (EI) and Electrospray Ionization (ESI).

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Comparative Performance Table

Feature	Electron Ionization (EI)	Electrospray Ionization (ESI)
Primary State	Gas Phase (GC-MS)	Liquid Phase (LC-MS)
Ion Type	Radical Cation (, m/z 141)	Protonated Adduct (, m/z 142)
Fragmentation	High (Hard Ionization). Extensive in-source fragmentation provides a structural fingerprint.	Low (Soft Ionization). Preserves the molecular ion; requires MS/MS (CID) for structural data.
Sensitivity	Moderate (ng range).	High (pg range). Ideal for trace metabolite analysis.
Key Application	Impurity profiling; library matching (NIST).	Biological matrix quantification; pharmacokinetic studies.

Expert Insight: Use EI when you need to confirm the identity of the raw material or synthesis byproduct. Use ESI (in Positive Mode) when quantifying trace levels in plasma or formulation buffers, as the basic nitrogen in the lactam ring protonates readily (

, but sufficient for ESI+).

Part 2: Fragmentation Mechanism Deep Dive

Understanding the fragmentation pathway is the only way to validate that a peak is indeed **1-Ethylazepan-2-one** and not an isobaric interference.

Mechanistic Pathways (EI Source, 70 eV)

The fragmentation of **1-Ethylazepan-2-one** is driven by the stability of the lactam ring and the lability of the N-alkyl bond.

- Molecular Ion (

m/z 141): The parent ion is formed by removing an electron from the lone pair of the nitrogen or oxygen.

- Primary Pathway: N-Dealkylation (

  -cleavage/Inductive):

  - The bond between the Nitrogen and the Ethyl group is cleaved.
  - Result: Loss of an ethyl radical (

    , 29 Da) or ethylene via Hydrogen rearrangement.
  - Major Fragment:m/z 112 (The caprolactam cation). This is often the base peak or second most intense peak.
- Secondary Pathway: Ring Opening & CO Loss:
  - The lactam ring opens via

    -cleavage at the

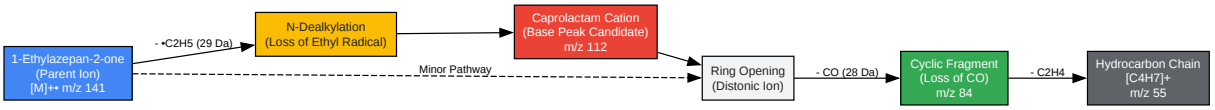
    bond (adjacent to carbonyl).
  - This distonic ion ejects Carbon Monoxide (CO, 28 Da).
  - Major Fragment:m/z 84 (derived from m/z 112 losing CO).
- Low Mass Fragments:
  - Further degradation yields hydrocarbon clusters at m/z 55 (

) and m/z 42.

Visualization of Fragmentation Pathway[1][2]

The following diagram illustrates the causal relationships between the parent ion and its daughter fragments.

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Figure 1: Proposed EI fragmentation pathway for **1-Ethylazepan-2-one** showing the progression from molecular ion to characteristic daughter ions.

Part 3: Comparative Analysis with Analogs

To ensure specificity, one must distinguish **1-Ethylazepan-2-one** from its likely impurities.

Analyte	MW	Parent Ion (EI)	Key Fragment 1	Key Fragment 2	Differentiator
1-Ethylazepan-2-one	141.2	141	112 (M-29)	84	Loss of 29 (Ethyl) is unique.
Azepan-2-one (Caprolactam)	113.1	113	84 (M-29)	55	Parent is 113; no 141 peak.
1-Methylazepan-2-one	127.1	127	112 (M-15)	84	Loss of 15 (Methyl) vs. 29 (Ethyl).

Diagnostic Rule: If you observe a transition of

, you have the N-Ethyl analog. If you observe

, you have the N-Methyl analog. Both share the m/z 112 core (the lactam ring), making the neutral loss the defining characteristic.

Part 4: Validated Experimental Protocols

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These protocols are designed to be self-validating. If the system suitability standards (e.g., caffeine or a deuterated internal standard) do not pass, the data for **1-Ethylazepan-2-one** should be considered suspect.

Protocol A: Structural Identification (GC-MS)

Best for: Impurity profiling in raw materials.

- Column: Agilent DB-5MS (or equivalent),

  .
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode (1 min purge),

  .
- Oven Program:
  - Start at

    , hold 1 min.
  - Ramp

    to

    .
  - Ramp

    to

    , hold 3 min.
- MS Source: Electron Ionization (70 eV), Source Temp

  , Quad Temp

  .

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- Scan Range: m/z 35 – 300.
- Data Check: Verify m/z 141 presence. Check for m/z 112/141 ratio (typically >50%).

Protocol B: Trace Quantification (LC-MS/MS)

Best for: Biological samples or aqueous formulations.

- Column: C18 Reverse Phase (e.g., Waters BEH C18),

  .
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: ESI Positive Mode (

). Capillary Voltage: 3.0 kV.
- MRM Transitions (Multiple Reaction Monitoring):
  - Quantifier:

    (Loss of Ethyl group + H transfer).
  - Qualifier:

    (Ring opening).
- Self-Validation: The ratio of Quantifier/Qualifier peak areas must remain constant (

) across the calibration range.

References

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